

What is L-Tyrosine-d5 and its chemical properties

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Compound of Interest

Compound Name: L-Tyrosine-d5

Cat. No.: B12414504

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An In-Depth Technical Guide to L-Tyrosine-d5

For Researchers, Scientists, and Drug Development Professionals

Introduction

L-Tyrosine-d5 is a deuterated form of the non-essential amino acid L-Tyrosine.[1][2] In this isotopologue, five hydrogen atoms have been replaced by deuterium, a stable, non-radioactive isotope of hydrogen. This isotopic labeling makes **L-Tyrosine-d5** an invaluable tool in various analytical and research applications, particularly in mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.[3] Its chemical behavior is nearly identical to its natural counterpart, allowing it to serve as an excellent internal standard for accurate quantification of endogenous L-Tyrosine in complex biological matrices.[4] This guide provides a comprehensive overview of the chemical properties, experimental protocols, and key applications of **L-Tyrosine-d5**.

Chemical and Physical Properties

The incorporation of deuterium atoms results in a higher molecular weight for **L-Tyrosine-d5** compared to the unlabeled L-Tyrosine, which is the basis for its utility in mass spectrometry-based quantification.[5] While some physical properties may be slightly altered by deuteration, the properties of L-Tyrosine provide a close approximation.

Table 1: Chemical and Physical Properties of **L-Tyrosine-d5** and L-Tyrosine

Property	L-Tyrosine-d5	L-Tyrosine (for comparison)
CAS Number	1226919-57-8	60-18-4
Molecular Formula	C ₉ H ₆ D ₅ NO ₃	C ₉ H ₁₁ NO ₃
Molecular Weight	186.22 g/mol	181.19 g/mol
Purity	≥98%	≥99% (Biotechnology Grade)
Appearance	White to off-white solid	White crystalline powder
Melting Point	Not specified; expected to be similar to L-Tyrosine	>300 °C (decomposes)
Solubility	Soluble in 10 mM DMSO	Water: 0.45 g/L at 25 °C; Soluble in acidic and alkaline solutions; Insoluble in ethanol, ether, and acetone.
Storage Conditions	Powder: -20°C for 3 years; 4°C for 2 years. In solvent: -80°C for 6 months.	Room temperature

Applications in Research and Drug Development

The primary application of **L-Tyrosine-d5** is as an internal standard in quantitative analytical methods. Its key uses include:

- **Metabolomics:** To accurately quantify the levels of L-Tyrosine in biological samples such as plasma, urine, and tissue extracts. Stable isotope labeling is a powerful technique for tracing metabolic pathways and quantifying metabolic flux.
- **Pharmacokinetic Studies:** To track the absorption, distribution, metabolism, and excretion (ADME) of L-Tyrosine or drugs that are structurally related to it.
- **Clinical Diagnostics:** In the development of diagnostic assays for diseases associated with altered amino acid metabolism.

- Proteomics: In stable isotope labeling by amino acids in cell culture (SILAC) experiments, although less common than labeled arginine or lysine.

Experimental Protocols

Quantitative Analysis of L-Tyrosine in Biological Samples using LC-MS/MS with L-Tyrosine-d5 as an Internal Standard

This protocol provides a general framework for the quantification of L-Tyrosine in a biological matrix (e.g., plasma) using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) system.

1. Materials and Reagents:

- L-Tyrosine (analytical standard)
- **L-Tyrosine-d5** (internal standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Biological matrix (e.g., human plasma)
- Microcentrifuge tubes
- Syringe filters (0.22 µm)
- LC-MS vials

2. Preparation of Standard and Internal Standard Stock Solutions:

- L-Tyrosine Stock Solution (1 mg/mL): Accurately weigh 10 mg of L-Tyrosine and dissolve it in 10 mL of a suitable solvent (e.g., 0.1 M HCl or a mixture of water and methanol with 0.1% formic acid).
- **L-Tyrosine-d5** Internal Standard Stock Solution (1 mg/mL): Accurately weigh 1 mg of **L-Tyrosine-d5** and dissolve it in 1 mL of the same solvent used for the L-Tyrosine stock solution.

3. Preparation of Calibration Standards and Quality Control Samples:

- Prepare a series of calibration standards by spiking known concentrations of the L-Tyrosine stock solution into the biological matrix. The concentration range should cover the expected physiological levels of L-Tyrosine.
- Prepare quality control (QC) samples at low, medium, and high concentrations in the same manner.

4. Sample Preparation:

- Thaw frozen biological samples (e.g., plasma) on ice.
- To a 100 μ L aliquot of each calibration standard, QC sample, and study sample in a microcentrifuge tube, add a fixed amount of the **L-Tyrosine-d5** internal standard working solution (e.g., 10 μ L of a 10 μ g/mL solution).
- Vortex briefly to mix.
- Protein Precipitation: Add a protein precipitating agent, such as 300 μ L of ice-cold acetonitrile or methanol.
- Vortex vigorously for 1-2 minutes to ensure complete protein precipitation.
- Centrifuge the samples at high speed (e.g., 14,000 rpm) for 10-15 minutes at 4°C.
- Carefully transfer the supernatant to a clean tube.
- Filter the supernatant through a 0.22 μ m syringe filter into an LC-MS vial.

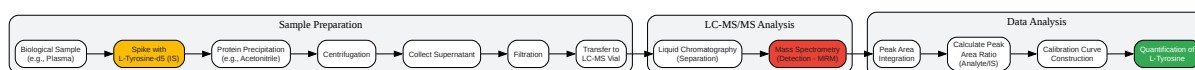
5. LC-MS/MS Analysis:

- Liquid Chromatography (LC) Conditions (Example):
 - Column: A suitable reversed-phase C18 column (e.g., 2.1 x 50 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A suitable gradient to separate L-Tyrosine from other matrix components (e.g., 5-95% B over several minutes).
 - Flow Rate: 0.3-0.5 mL/min.
 - Injection Volume: 5-10 μ L.
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - L-Tyrosine: Precursor ion (Q1) m/z 182.1 \rightarrow Product ion (Q3) m/z 136.1.
 - **L-Tyrosine-d5**: Precursor ion (Q1) m/z 187.1 \rightarrow Product ion (Q3) m/z 141.1.
 - Optimize other MS parameters such as collision energy and declustering potential for maximum signal intensity.

6. Data Analysis:

- Integrate the peak areas for both L-Tyrosine and **L-Tyrosine-d5**.
- Calculate the peak area ratio (L-Tyrosine / **L-Tyrosine-d5**).

- Construct a calibration curve by plotting the peak area ratio against the known concentrations of the calibration standards.
- Determine the concentration of L-Tyrosine in the unknown samples by interpolating their peak area ratios from the calibration curve.



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Caption: Workflow for quantitative analysis of L-Tyrosine using LC-MS/MS.

NMR Sample Preparation for Metabolomics Analysis

This protocol outlines the general steps for preparing a sample for NMR analysis where **L-Tyrosine-d5** may be used as a reference or for quantification.

1. Materials and Reagents:

- Lyophilized biological extract
- Deuterated solvent (e.g., D₂O, phosphate buffer in D₂O)
- NMR tubes (5 mm)
- Internal standard (e.g., DSS or TSP for chemical shift referencing)
- **L-Tyrosine-d5** (if used for quantification)

2. Sample Reconstitution:

- Accurately weigh the lyophilized extract.

- Reconstitute the extract in a precise volume of deuterated solvent (e.g., 600 μ L) containing a known concentration of an internal standard for chemical shift referencing. If using **L-Tyrosine-d5** for quantification, it should be added at this stage at a known concentration.
- Vortex the sample for 1-2 minutes to ensure complete dissolution.
- Centrifuge the sample to pellet any insoluble material.

3. Transfer to NMR Tube:

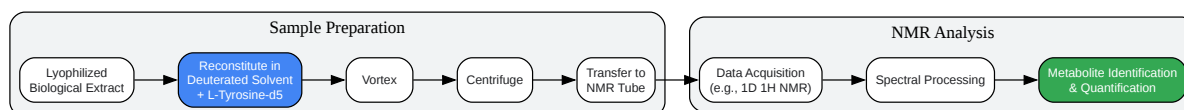
- Carefully transfer the supernatant to a 5 mm NMR tube.
- Ensure the sample height in the tube is sufficient for analysis (typically around 4-5 cm).

4. NMR Data Acquisition:

- Acquire NMR spectra (e.g., 1D ^1H NMR) on a high-field NMR spectrometer.
- The deuterium signal from the solvent will be used for field-frequency locking.

5. Data Analysis:

- Process the NMR spectra (e.g., Fourier transformation, phasing, baseline correction).
- Identify and quantify metabolites based on their characteristic chemical shifts and peak integrals relative to the internal standard. The distinct signals of **L-Tyrosine-d5** can be used for its quantification.



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Caption: General workflow for NMR-based metabolomics analysis.

Conclusion

L-Tyrosine-d5 is a critical tool for researchers and scientists in the fields of metabolomics, drug development, and clinical diagnostics. Its utility as an internal standard in LC-MS/MS and NMR-based methods allows for the highly accurate and precise quantification of L-Tyrosine in complex biological samples. The detailed protocols and workflows provided in this guide offer a robust starting point for the successful implementation of **L-Tyrosine-d5** in a variety of research applications. As analytical technologies continue to advance, the role of stable isotope-labeled compounds like **L-Tyrosine-d5** will undoubtedly expand, enabling more sophisticated and insightful investigations into biological systems.

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